

An In-depth Technical Guide to Melflufen Hydrochloride

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Melflufen hydrochloride*

CAS No.: *380449-54-7*

Cat. No.: *B3182275*

[Get Quote](#)

This guide provides a comprehensive overview of **Melflufen hydrochloride**, a first-in-class peptide-drug conjugate designed for the treatment of multiple myeloma. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical structure, mechanism of action, experimental data, and relevant protocols.

Chemical Structure and Properties

Melflufen hydrochloride (melphalan flufenamide hydrochloride) is a dipeptide prodrug of the alkylating agent melphalan.[1][2] Its chemical design as a peptide-drug conjugate enhances its cellular uptake and allows for targeted release of its cytotoxic payload within cancer cells.[3][4] The drug substance is the L,L-isomer, containing two stereogenic centers.[5]

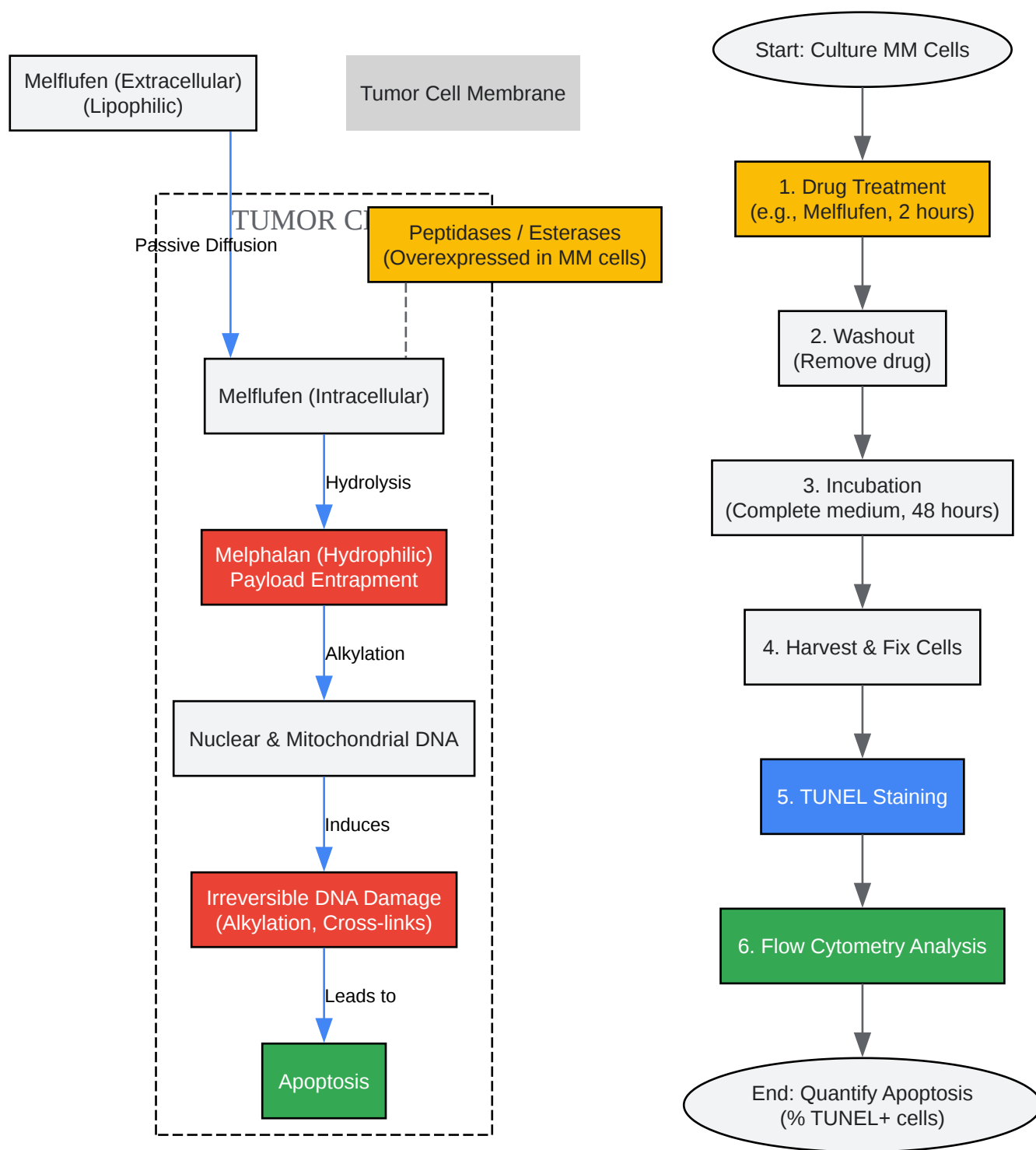
Table 1: Chemical Identifiers for **Melflufen Hydrochloride**

Identifier	Value
IUPAC Name	ethyl (2S)-2-[[[(2S)-2-amino-3-[4-[bis(2-chloroethyl)amino]phenyl]propanoyl]amino]-3-(4-fluorophenyl)propanoate;hydrochloride[6]
SMILES	CCOC(=O)--INVALID-LINK--F)NC(=O)--INVALID-LINK--N(CCCI)CCCI)N.Cl[6]
CAS Number	380449-54-7[1][6]
Molecular Formula	C24H31Cl3FN3O3[6][7]
Molecular Weight	534.88 g/mol (Hydrochloride Salt)[6][7][8] 498.42 g/mol (Free Base)[5][9]
Synonyms	Melphalan flufenamide hydrochloride, J1 hydrochloride, Pepaxto[6][9]

Mechanism of Action

Melflufen is engineered for enhanced efficacy and tumor cell selectivity compared to its parent compound, melphalan. Its high lipophilicity allows it to rapidly and freely cross cell membranes, bypassing the need for transporter proteins that can be associated with drug resistance.[3][10]

Once inside the cell, Melflufen is rapidly hydrolyzed by peptidases and esterases, which are often overexpressed in multiple myeloma cells.[3][10][11] This enzymatic cleavage releases the hydrophilic and active alkylating agent, melphalan, which then becomes entrapped within the cell, leading to a high intracellular concentration.[4][10][12] The entrapped melphalan exerts its cytotoxic effect by alkylating DNA, which induces irreversible DNA damage, triggers the DNA damage response pathway, and ultimately leads to apoptosis.[1][10][13] This targeted intracellular accumulation results in Melflufen being up to 50-fold more potent than melphalan in myeloma cells.[3][10]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. medchemexpress.com \[medchemexpress.com\]](#)
- [2. Melflufen hydrochloride|CAS 380449-54-7|DC Chemicals \[dcchemicals.com\]](#)
- [3. Melflufen - Oncopeptides \[oncopeptides.com\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. accessdata.fda.gov \[accessdata.fda.gov\]](#)
- [6. Melphalan Flufenamide Hydrochloride | C₂₄H₃₁Cl₃FN₃O₃ | CID 70675838 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [7. cenmed.com \[cenmed.com\]](#)
- [8. abmole.com \[abmole.com\]](#)
- [9. Melphalan flufenamide - Wikipedia \[en.wikipedia.org\]](#)
- [10. Mechanism of action - Oncopeptides \[oncopeptides.com\]](#)
- [11. researchgate.net \[researchgate.net\]](#)
- [12. A Novel Alkylating Agent Melflufen Induces Irreversible DNA Damage and Cytotoxicity in Multiple Myeloma Cells - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [13. Melphalan flufenamide hydrochloride | 380449-54-7 | BroadPharm \[broadpharm.com\]](#)
- To cite this document: BenchChem. [An In-depth Technical Guide to Melflufen Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3182275/docs#an-in-depth-technical-guide-to-melflufen-hydrochloride\]](https://www.benchchem.com/product/b3182275/docs#an-in-depth-technical-guide-to-melflufen-hydrochloride)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)